

Novec 7500: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)-3-ethoxydodecafluorohexane

CAS No.: 297730-93-9

Cat. No.: B1225354

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed examination of the properties of 3M™ Novec™ 7500 Engineered Fluid. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this fluid for their applications. Novec 7500, a hydrofluoroether, is recognized for its unique combination of thermal management capabilities, environmental benefits, and material compatibility.^{[1][2]}

Core Properties of Novec 7500

Novec 7500 is a non-flammable, colorless fluid with a wide liquid range, making it suitable for a variety of applications, including heat transfer in the pharmaceutical and electronics industries.^{[1][2][3][4][5]} It is chemically and thermally stable, has low toxicity, and is compatible with a broad range of materials, including many plastics and elastomers.^{[1][2][4]} A significant advantage of Novec 7500 is its favorable environmental profile, characterized by zero ozone depletion potential and a low global warming potential.^{[2][4][6]}

It is important to note that 3M has announced plans to phase out the production of Novec products, including Novec 7500, by the end of 2025.[\[2\]](#)

General and Physical Properties

Below is a summary of the key physical and general properties of Novec 7500. These properties are crucial for applications in heat transfer and solvent deposition.

Property	Value	Notes
Chemical Name	3-ethoxy- 1,1,1,2,3,4,4,5,5,6,6,6- dodecafluoro-2- (trifluoromethyl)-hexane	
CAS Number	297730-93-9	[7]
Appearance	Colorless Liquid	[8][9]
Odor	Odorless	[8][9]
Molecular Weight	414 g/mol	[6][7]
Boiling Point	128 °C (262 °F) at 1 atm	[4][5][6]
Pour Point	-100 °C (-148 °F)	[4][5][6]
Liquid Density	1.614 g/cm ³ at 25°C	[4][5][6][10]
Vapor Pressure	2.1 kPa at 25°C	[8][11]
Viscosity (kinematic)	0.77 cSt at 25°C	[6][11]
Surface Tension	16.2 dynes/cm at 25°C	[6][7]
Specific Heat	1.2 J/g°C at 25°C	
Thermal Conductivity	0.069 W/m·K at 25°C	[6]
Dielectric Strength	>25 kV (0.1 in gap)	[4][5]
Water Solubility	<1 ppm	[6]
Solubility in Water	21.3 ppb at 23 °C	[11]
Partition Coefficient (n-octanol/water)	5.75	[11]
Autoignition Temperature	375 °C	[11]

Environmental Properties

The environmental characteristics of Novec 7500 are a key aspect of its utility, offering an alternative to substances with higher environmental impact.

Property	Value	Notes
Ozone Depletion Potential (ODP)	0	[2] [4] [6]
Global Warming Potential (GWP)	320 (100-year ITH, IPCC 2007)	[4] [12]
Atmospheric Lifetime	2.2 years	[6]
Volatile Organic Compound (VOC)	Exempt (U.S. EPA)	[2] [4] [6]

Toxicological Properties

Novec 7500 exhibits a low toxicity profile, making it a safer option in various applications.

Property	Result	Notes
Acute Oral Toxicity (Rat)	LD50 > 2000 mg/kg	
Acute Inhalation Toxicity (Rat)	4-hr LC50 > 10,000 ppm	[6]
Dermal Irritation (Rabbit)	Non-irritating	[6]
Eye Irritation (Rabbit)	Minimally irritating	[6]
Skin Sensitization (Guinea Pig)	Negative	[6]
Mutagenicity (Ames Test)	Negative	[6]
28-Day Oral Toxicity (Rat)	NOAEL 1000 mg/kg/day	[6]

Experimental Protocols

The following sections provide an overview of the methodologies used to determine the key properties of Novec 7500, based on established ASTM and OECD guidelines.

Physical Property Determination

Boiling Point (ASTM D1120): This method determines the equilibrium boiling point of engine coolants, which can be adapted for other liquids.[\[3\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) A sample is boiled under atmospheric pressure, and the temperature of the liquid, corrected for barometric pressure, is recorded as the boiling point.[\[13\]](#)[\[14\]](#)[\[16\]](#)[\[17\]](#) The apparatus typically consists of a round-bottom flask, a condenser, and a calibrated temperature measuring device.[\[13\]](#)[\[14\]](#)[\[16\]](#)[\[17\]](#)

Density (ASTM D4052): This standard test method measures the density and relative density of liquids using a digital density meter.[\[6\]](#)[\[9\]](#)[\[18\]](#)[\[19\]](#) A small volume of the liquid is introduced into an oscillating U-tube.[\[6\]](#)[\[19\]](#) The instrument measures the change in the oscillation frequency of the tube caused by the sample, which is then used to calculate the density.[\[6\]](#)[\[19\]](#)

Viscosity (ASTM D2162): This practice is used for the basic calibration of master viscometers and viscosity oil standards, which are then used to calibrate routine viscometers for measuring kinematic viscosity.[\[2\]](#)[\[10\]](#)[\[12\]](#)[\[20\]](#)[\[21\]](#) The method involves a "step-up" procedure starting with the primary standard of pure water to calibrate master viscometers, which are subsequently used to determine the viscosity of oil standards.[\[12\]](#)[\[20\]](#)

Pour Point (ISO 3016): This method determines the lowest temperature at which a petroleum product will continue to flow when cooled under specified conditions.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) The sample is cooled at a controlled rate and examined for flow characteristics at 3°C intervals.[\[23\]](#)[\[25\]](#) The pour point is recorded as the lowest temperature at which movement of the sample is observed.[\[25\]](#)

Autoignition Temperature (ASTM E659): This test method determines the hot- and cool-flame autoignition temperatures of a liquid chemical in air at atmospheric pressure in a uniformly heated vessel.[\[1\]](#)[\[26\]](#)[\[27\]](#) A small, metered sample is injected into a preheated flask, and the temperature at which ignition occurs without an external spark or flame is recorded as the autoignition temperature.[\[28\]](#)[\[29\]](#)

Toxicological and Environmental Testing

Acute Oral Toxicity (OECD 423 - Acute Toxic Class Method): This stepwise procedure uses a small number of animals (usually rodents) to classify a substance into a toxicity category based on mortality and moribund status.[\[11\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#) The test involves dosing a single sex (typically females) with a fixed dose and observing the outcome to determine the next dose level.[\[30\]](#)[\[32\]](#)

Dermal Irritation/Corrosion (OECD 404): This test evaluates the potential of a substance to cause skin irritation or corrosion.^{[4][5][7][33][34]} A single dose of the test substance is applied to the skin of a laboratory animal (typically a rabbit) and the resulting skin reactions, such as erythema and edema, are observed and scored over a period of time.^{[3][4][5][34]}

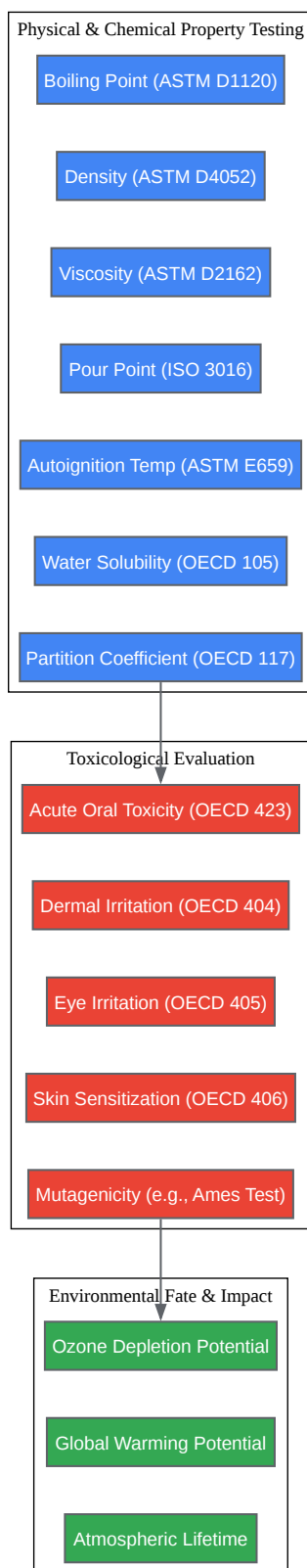
Eye Irritation/Corrosion (OECD 405): This guideline is used to assess the potential of a substance to cause eye irritation or damage.^{[35][36][37][38]} A single dose of the substance is applied to the eye of an animal (usually a rabbit), and the effects on the cornea, iris, and conjunctiva are observed and scored at specific intervals.^{[35][36][37][38][39]}

Skin Sensitization (OECD 406): This test determines if a substance can cause an allergic skin reaction.^{[40][41][42]} The Guinea Pig Maximization Test (GPMT) or the Buehler Test are commonly used methods.^{[41][43][42]} These tests involve an initial exposure to the substance (induction phase) followed by a later exposure (challenge phase) to assess the allergic response.^{[43][42]}

Partition Coefficient (n-octanol/water) (OECD 117 - HPLC Method): This method determines the n-octanol/water partition coefficient (Pow) using high-performance liquid chromatography (HPLC).^{[3][8][44][45][46]} The retention time of the substance on a reverse-phase column is used to calculate the Pow, which indicates its hydrophobicity and potential for bioaccumulation.^{[3][8][45]}

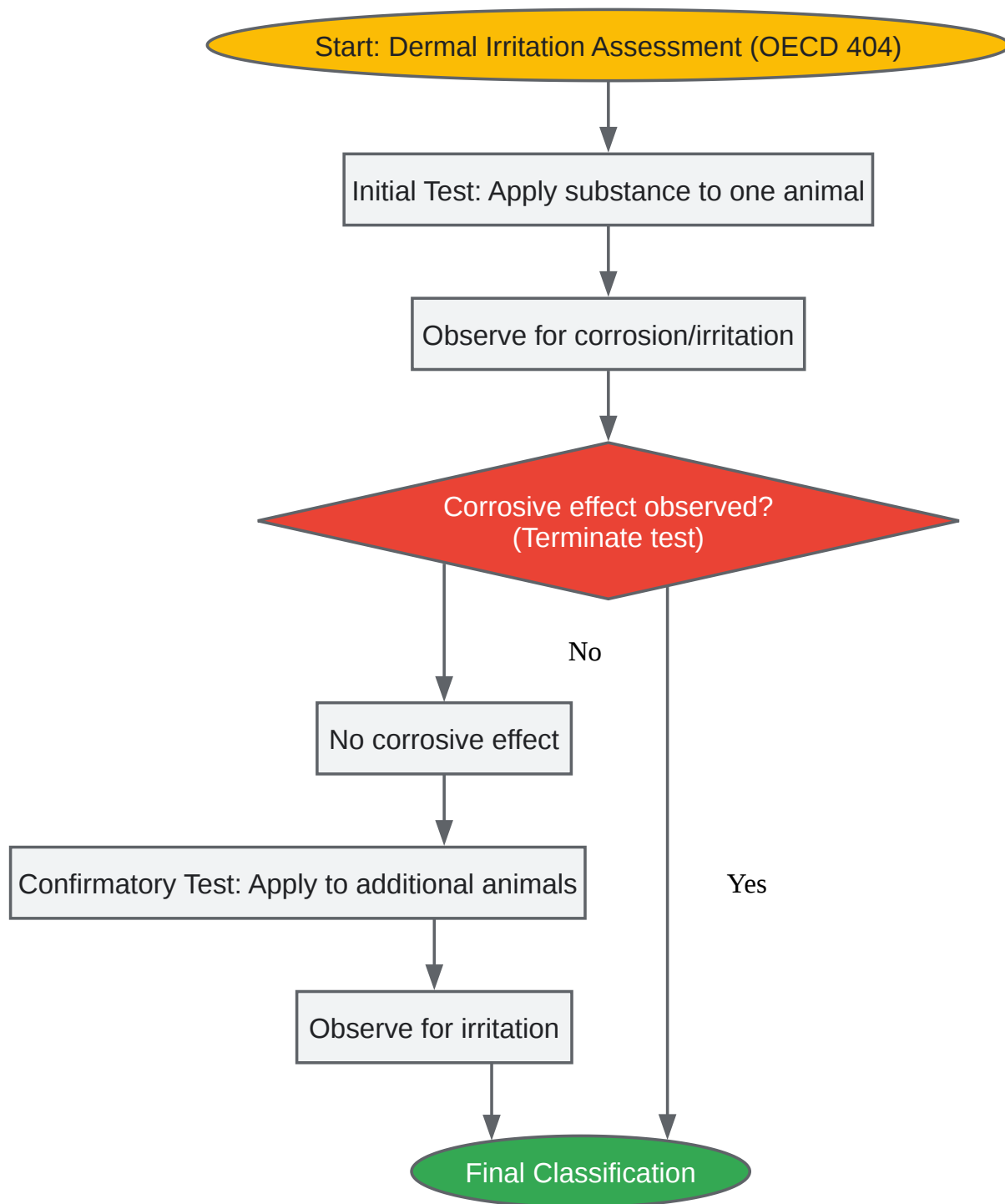
Visualizing Experimental Workflows

The following diagrams illustrate logical workflows for the characterization of a chemical substance like Novec 7500.



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A high-level workflow for chemical characterization.



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